

In-Depth Technical Guide to the Safety of trans-2-Hexenal-d2

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Compound of Interest

Compound Name: *trans-2-Hexenal-d2-1*

Cat. No.: *B15547880*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is an in-depth technical guide compiled from publicly available Safety Data Sheets (SDS) for trans-2-Hexenal. The safety information for trans-2-Hexenal-d2 is inferred from its non-deuterated analogue. It is intended for informational purposes for researchers, scientists, and drug development professionals. Always refer to the specific SDS provided by the manufacturer for the most accurate and up-to-date information before handling this chemical.

Chemical Identification

This section provides key identifiers for both trans-2-Hexenal-d2 and its non-deuterated counterpart, trans-2-Hexenal.

Identifier	trans-2-Hexenal-d2	trans-2-Hexenal
IUPAC Name	(2E)-Hex-2-enal-d2	(2E)-hex-2-enal[1]
Synonyms	(E)-2-Hexenal-d2	(E)-2-Hexenal, Leaf aldehyde, beta-Propyl acrolein[1]
CAS Number	164791-70-2 (unlabeled)[2]	6728-26-3[1][3][4][5][6][7][8][9][10][11]
Molecular Formula	C6H8D2O[2][11]	C6H10O[6][9][12]
Molecular Weight	100.16 g/mol [2][11]	98.14 g/mol [1][4][6][12]
EC Number	Not available	229-778-1[3][4][5][12]
InChI Key	MBDOYVRWFFCFHM-LKJHNYJMSA-N[11]	MBDOYVRWFFCFHM-SNAWJCMRSA-N[1]

Hazard Identification and Classification

trans-2-Hexenal is classified as a hazardous substance. The following table summarizes its hazard statements.

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor.[5][12]
Acute toxicity, Oral	H302: Harmful if swallowed.[5][12][13]
Acute toxicity, Dermal	H311: Toxic in contact with skin.[5][12]
Skin corrosion/irritation	H315: Causes skin irritation.[13]
Skin sensitization	H317: May cause an allergic skin reaction.[5][12][13]
Serious eye damage/eye irritation	H319: Causes serious eye irritation.[13]
Germ cell mutagenicity	H341: Suspected of causing genetic defects.[13]
Hazardous to the aquatic environment	H411: Toxic to aquatic life with long lasting effects.[13]

Signal Word: Danger[4][7]

Physical and Chemical Properties

A summary of the key physical and chemical properties of trans-2-Hexenal is provided below.

Property	Value
Appearance	Clear colorless to pale yellow liquid[8][12][14]
Odor	Sharp, herbal-green, apple-like[8]
Boiling Point	47 °C @ 17 mm Hg[1][8][14]
Flash Point	35 °C / 95 °F[15]
Density	0.846 g/mL at 25 °C[4][8][14]
Vapor Pressure	13 hPa at 20 °C[4]
Vapor Density	3.39 (Air = 1.0)[4]
Solubility	Very slightly soluble in water. Soluble in organic solvents.[1][10]
Refractive Index	1.446 (20°C)[8][14]

Toxicological Information

The toxicological data for trans-2-Hexenal indicates significant health risks.

Toxicity Metric	Value	Species
LD50 Oral	780 mg/kg[4]	Rat[4]
LD50 Dermal	600 mg/kg[4][16]	Rabbit[4][16]

Key Toxicological Effects:

- Causes skin irritation and may cause an allergic skin reaction.[13]

- Causes serious eye irritation.[13]
- Harmful if swallowed and toxic in contact with skin.[5][12]
- Suspected of causing genetic defects.[13]

Experimental Protocols & Safety Procedures

Detailed methodologies for handling and safety are crucial for mitigating the risks associated with trans-2-Hexenal-d2.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[4][5] Do not breathe vapors or mist.[17] Use only in a well-ventilated area or under a chemical fume hood.[15] Keep away from heat, sparks, and open flames.[4][5][6][15][17] Take precautionary measures against static discharge.[5][6][17] Do not eat, drink, or smoke when using this product.[7][17]
- Storage: Store in a cool, dry, and well-ventilated place.[4][5][15] Keep container tightly closed.[4][5][15] Recommended storage temperature is 2-8 °C.[4][5] Store locked up.[5][6] The product is light-sensitive and should be stored under an inert gas.[4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.

First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
- Skin Contact: Immediately wash off with soap and plenty of water. Take the victim immediately to the hospital. Consult a physician.[4]

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[\[4\]](#)[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[\[4\]](#)[\[5\]](#)

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[4\]](#)[\[5\]](#)[\[15\]](#)
- Specific Hazards: Flammable liquid and vapor. Vapors can form explosive mixtures with air. [\[15\]](#)[\[17\]](#) Hazardous decomposition products include carbon oxides.[\[4\]](#)
- Firefighter Protection: Wear self-contained breathing apparatus for firefighting if necessary. [\[4\]](#)

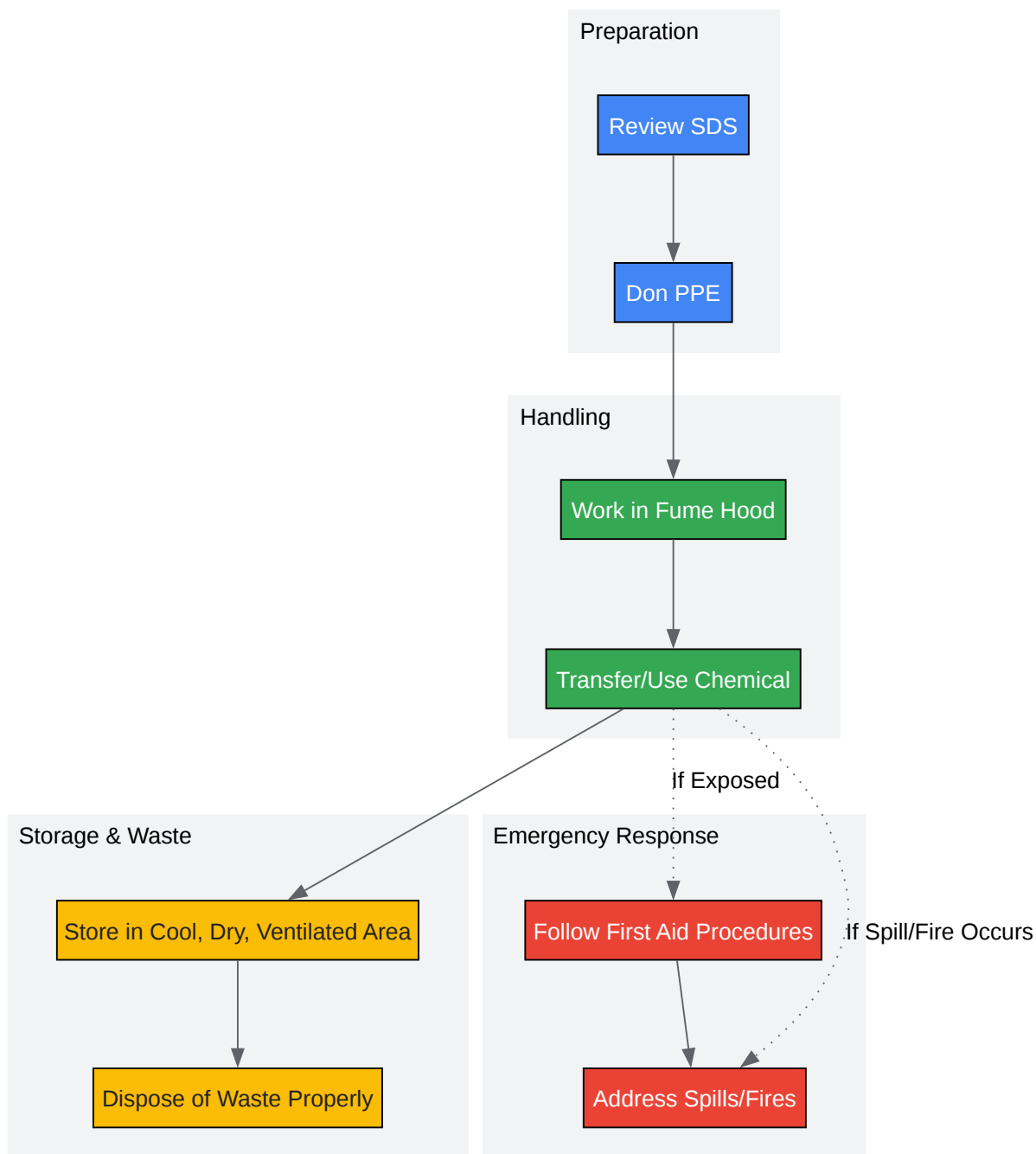
Accidental Release Measures

- Personal Precautions: Wear respiratory protection. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.[\[4\]](#)[\[15\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[4\]](#)
- Containment and Cleaning: Contain spillage and then collect with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local regulations.[\[3\]](#)

Visual Diagrams

Hazardous Chemical Handling Workflow

The following diagram illustrates a standard workflow for handling a hazardous chemical like trans-2-Hexenal-d2 in a laboratory setting.

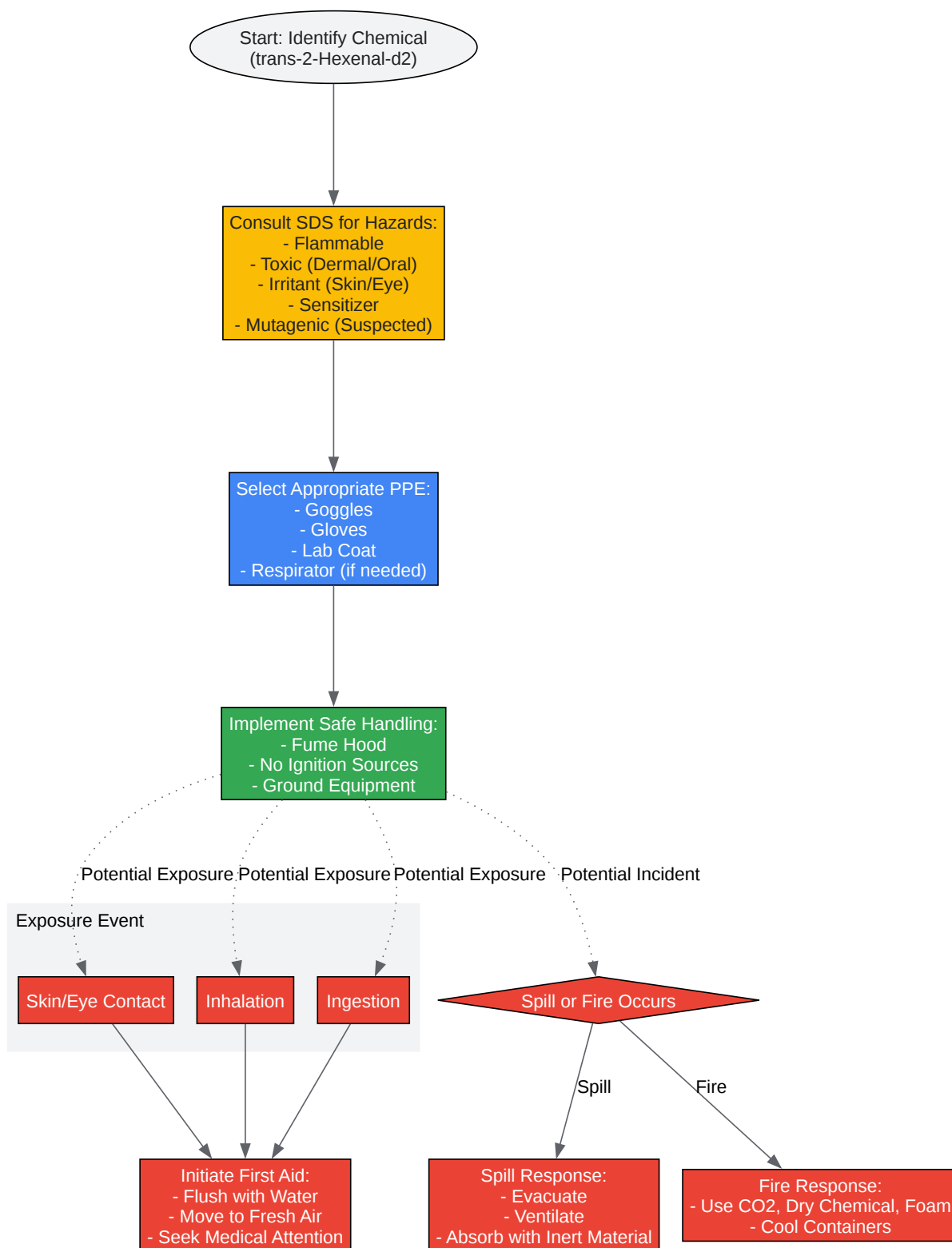


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Workflow for Safe Handling of Hazardous Chemicals.

Hazard Identification and Response Logic

This diagram outlines the logical steps from hazard identification to appropriate response based on the information in the Safety Data Sheet.



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Hazard Identification and Response Flowchart.

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